

# Technical Support Center: Troubleshooting Poor Stereoselectivity with Diisobutyldimethoxysilane

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## Compound of Interest

Compound Name: *Diisobutyldimethoxysilane*

Cat. No.: *B092060*

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Welcome to the technical support center for troubleshooting issues related to the use of **Diisobutyldimethoxysilane** (DIBDMS) as an internal electron donor in Ziegler-Natta catalysis. This resource is designed for researchers, scientists, and drug development professionals to address common challenges in achieving high stereoselectivity in propylene polymerization.

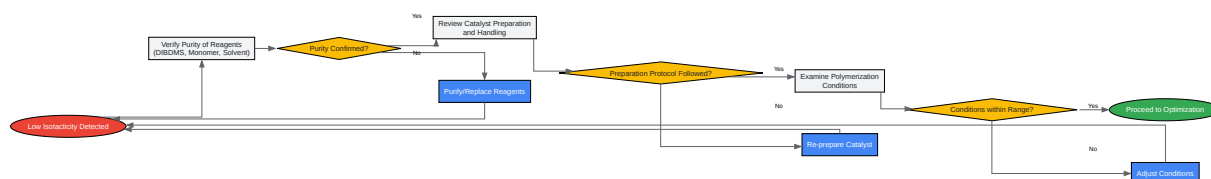
## Troubleshooting Guide

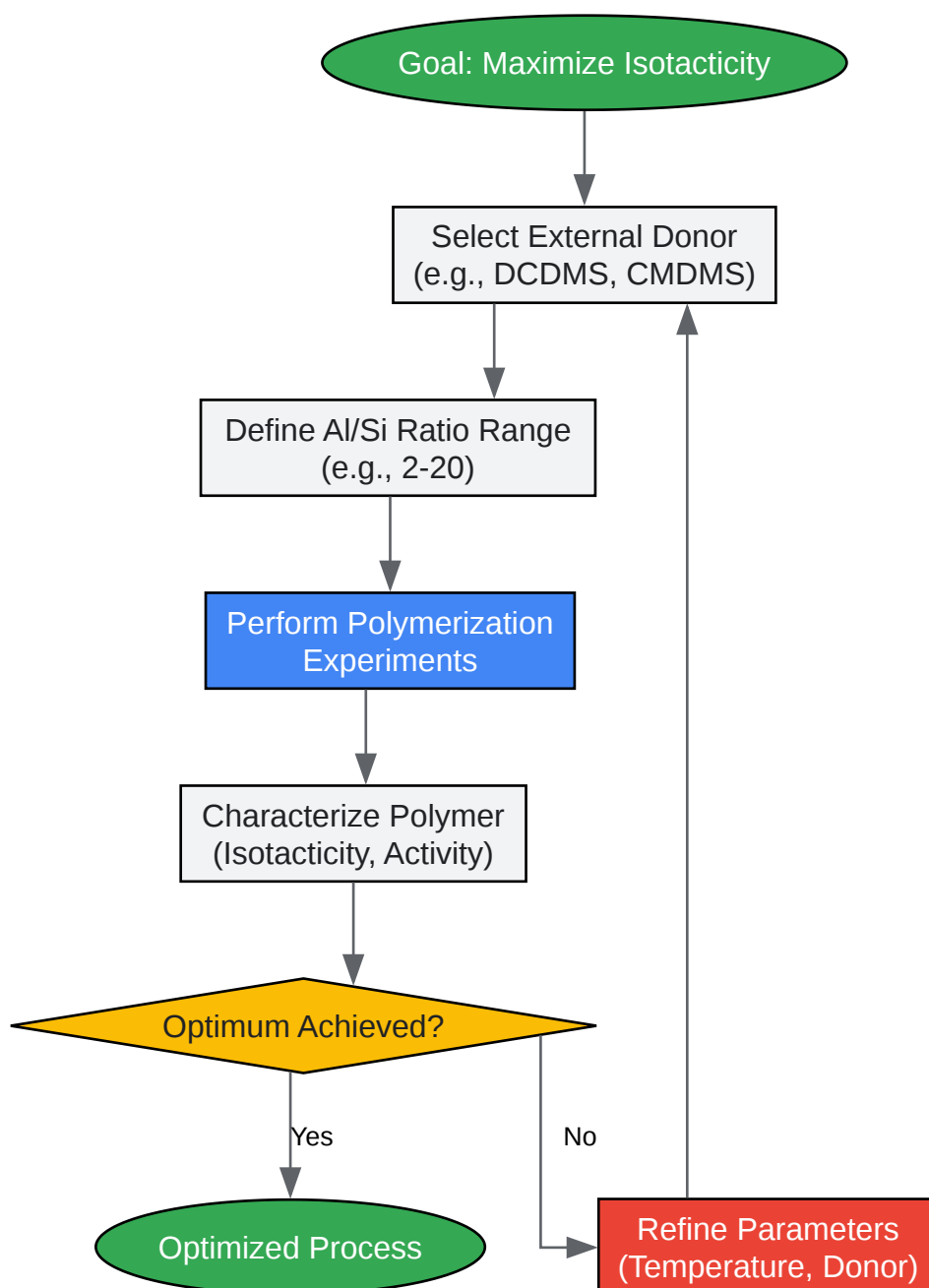
Poor stereoselectivity, often observed as a low isotacticity index in polypropylene, can arise from a variety of factors in a Ziegler-Natta polymerization system. This guide provides a systematic approach to identifying and resolving these issues.

Problem: Low Isotacticity Index in the Final Polymer

## Initial Assessment Workflow

The following diagram outlines the initial steps to diagnose the potential causes of poor stereoselectivity.





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